Application Note: Analytical Profiling of N-(2-chloro-3,5-dimethoxyphenyl)acetamide

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Compound of Interest

Compound Name:	*N-(2-chloro-3,5-dimethoxyphenyl)acetamide*
CAS No.:	*573704-48-0*
Cat. No.:	*B2730634*

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Part 1: Introduction & Physicochemical Context

Objective: To establish a validated, multi-modal analytical framework for the detection, identification, and quantification of **N-(2-chloro-3,5-dimethoxyphenyl)acetamide**.

Molecule Profile[1][2]

- Formula: $C_{10}H_{12}ClNO_3$
- Molecular Weight: 229.66 g/mol [1]
- Key Structural Features:
  - Electrophilic Center: The acetamide moiety (susceptible to hydrolysis).
  - Lipophilicity: Calculated LogP ~1.88 (Moderately lipophilic).
  - Chromophore: Electron-rich benzene ring substituted with two methoxy groups and one chlorine atom (UV

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approx. 245–255 nm).

Analytical Challenges

- Isomeric Selectivity: Must be differentiated from regioisomers (e.g., 2,6-dimethoxy or 4-chloro analogs).
- Matrix Interference: In synthetic reaction mixtures, the unreacted aniline precursor (2-chloro-3,5-dimethoxyaniline) often co-elutes due to similar polarity.
- Trace Detection: As a potential impurity, methods must achieve LOQ < 0.05% relative to the API.

Part 2: High-Performance Liquid Chromatography (HPLC) Protocol

Methodology: Reverse-Phase Chromatography with Diode Array Detection (RP-HPLC-DAD).
Rationale: The presence of the chlorine atom and methoxy groups provides sufficient hydrophobicity for retention on C18 phases. Acidic modification of the mobile phase is critical to suppress silanol interactions and maintain the neutral amide form.

Experimental Conditions

Parameter	Specification
Column	Agilent Poroshell 120 EC-C18 (4.6 x 100 mm, 2.7 µm) or Equivalent
Column Temp	40°C (Controls viscosity and improves peak symmetry)
Mobile Phase A	0.1% Formic Acid in Water (LC-MS grade)
Mobile Phase B	Acetonitrile (LC-MS grade)
Flow Rate	0.8 mL/min
Injection Vol	5.0 µL
Detection	UV at 254 nm (primary) and 210 nm (secondary)

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Gradient Program

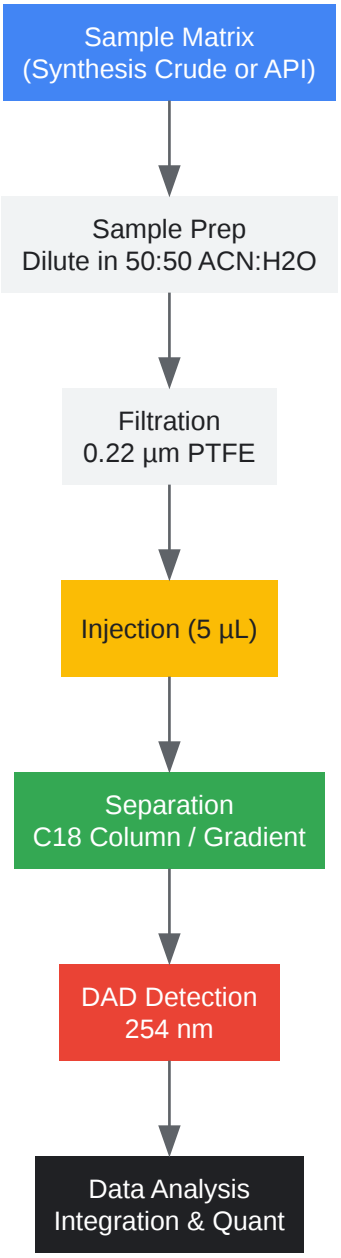
This gradient is designed to separate the polar aniline precursor (early eluting) from the target acetamide (mid-eluting).

Time (min)	% Mobile Phase B	Event
0.0	5%	Initial Hold
1.0	5%	Isocratic Hold
10.0	95%	Linear Ramp
12.0	95%	Wash
12.1	5%	Re-equilibration
15.0	5%	End

Workflow Visualization

The following diagram illustrates the logical flow of the HPLC method development and execution.

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Figure 1: Step-by-step HPLC analytical workflow for **N-(2-chloro-3,5-dimethoxyphenyl)acetamide**.

Part 3: Mass Spectrometry (LC-MS/MS) Profiling

Methodology: Electrospray Ionization (ESI) in Positive Mode.[2] Rationale: The amide nitrogen is readily protonated

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. The distinct chlorine isotope pattern serves as a definitive confirmation of identity, distinguishing it from non-chlorinated impurities.

MS Source Parameters

- Ionization: ESI (+)
- Capillary Voltage: 3500 V
- Gas Temperature: 300°C
- Drying Gas Flow: 10 L/min
- Nebulizer: 35 psi

Fragmentation Logic & Transitions

For Triple Quadrupole (QqQ) MRM analysis, use the following transitions. The loss of the ketene moiety (

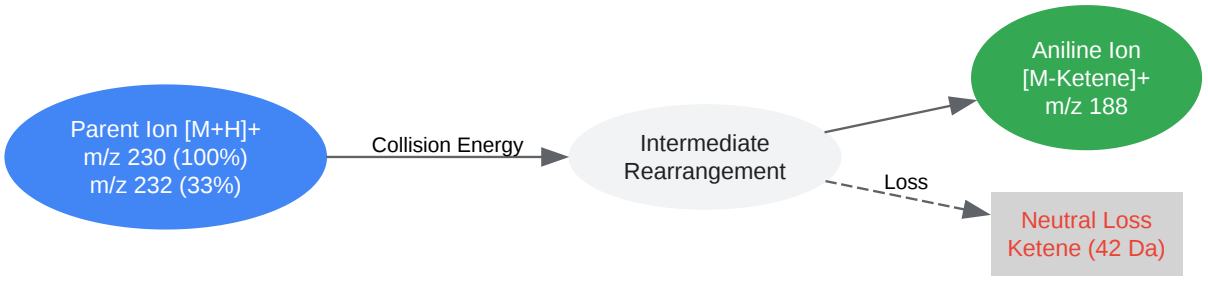
, 42 Da) is the signature fragmentation pathway for N-arylacetamides.

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Mechanism
230.1 ( )	188.1	15	Loss of Ketene (-42 Da)
230.1 ( )	153.1	30	Loss of Chlorine radical
232.1 ( )	190.1	15	Isotope Confirmation

Fragmentation Pathway Diagram

This diagram details the mechanistic cleavage used for structural confirmation.

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Figure 2: ESI(+) Fragmentation pathway showing the characteristic loss of the acetyl group.

Part 4: Method Validation (ICH Q2(R1) Alignment)

To ensure regulatory compliance, the method must be validated against ICH Q2(R1) guidelines.

Specificity

- Protocol: Inject the solvent blank, the synthesis precursor (2-chloro-3,5-dimethoxyaniline), and the target analyte.
- Acceptance Criteria: Resolution (

) between the precursor and target must be > 1.5. No interfering peaks in the blank at the retention time of the analyte.

Linearity & Range

- Protocol: Prepare 5 concentration levels ranging from 0.1 µg/mL to 100 µg/mL.
- Acceptance Criteria: Correlation coefficient (

)

  0.999.

Limit of Quantitation (LOQ)

- Calculation: Based on Signal-to-Noise (S/N) ratio.

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- Target: S/N

  10 for the LOQ.

- Estimated LOQ: ~0.05 µg/mL (using UV at 254 nm).

Part 5: References

- ICH Harmonised Tripartite Guideline. (2005).[3] Validation of Analytical Procedures: Text and Methodology Q2(R1). International Conference on Harmonisation.[3]
- U.S. Geological Survey. (2000). Determination of Chloroacetanilide Herbicide Metabolites in Water Using HPLC-DAD and HPLC/MS. (Method 0-2139-03).[2]
- Sielc Technologies. (2018). Separation of Acetamide, 2-chloro-N-(2,6-dimethylphenyl)- on Newcrom R1 HPLC column. (Application Note adapted for structural isomer).
- ChemGuide. (2021). Fragmentation Patterns in Mass Spectra of Organic Compounds (Amides).

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Sources

- 1. chemeo.com [chemeo.com]
- 2. pubs.usgs.gov [pubs.usgs.gov]
- 3. database.ich.org [database.ich.org]

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